

# A Comprehensive Technical Guide to Bismuth Trichloride: Discovery, History, and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bismuth trichloride*

Cat. No.: *B1206620*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Bismuth trichloride** ( $\text{BiCl}_3$ ), a versatile inorganic compound, has a rich history intertwined with the formal identification of bismuth as an element. Initially overshadowed by the elemental discovery,  $\text{BiCl}_3$  has emerged as a significant Lewis acid catalyst and a crucial precursor in the synthesis of various bismuth-containing compounds. This technical guide provides an in-depth exploration of the discovery and history of bismuth and its trichloride, detailed experimental protocols for its synthesis, a compilation of its physicochemical properties, and an overview of its applications, particularly in organic synthesis.

## Discovery and History

The history of **bismuth trichloride** is intrinsically linked to the characterization of elemental bismuth. For centuries, bismuth was not recognized as a distinct metal, often being confused with lead, antimony, and tin.<sup>[1]</sup> Miners in the Middle Ages even posited that bismuth was an intermediate stage in the transmutation of baser metals into silver.<sup>[1]</sup>

The term "Wismut," from which "bismuth" is derived, appears in the 15th-century writings of the German monk Basil Valentine and may originate from a German phrase for "white mass."<sup>[1]</sup> The mineralogist Georgius Agricola Latinized this to "bisemutum" and was among the first to describe methods for its extraction from ores.<sup>[1][2]</sup>

It was not until the mid-18th century that bismuth was definitively identified as a unique element. The French chemist Claude-François Geoffroy, in 1753, provided conclusive proof that distinguished bismuth from lead and tin.<sup>[2][3][4][5]</sup> Following this elemental discovery, the synthesis and characterization of its simple compounds, including the trichloride, naturally ensued with the advancement of chemistry. While a specific individual is not credited with the discovery of **bismuth trichloride**, its preparation became feasible through established inorganic synthetic routes. An early common name for the compound is "butter of bismuth."<sup>[6]</sup>

## Physicochemical Properties

**Bismuth trichloride** is a hygroscopic, crystalline solid that can range from white to pale yellow.<sup>[6][7]</sup> It is a covalent compound and a common source of the  $\text{Bi}^{3+}$  ion.<sup>[6]</sup> In the gas phase, it adopts a pyramidal structure consistent with VSEPR theory.<sup>[6]</sup>

**Table 1: Quantitative Properties of Bismuth Trichloride**

Property	Value	Reference(s)
Molecular Formula	$\text{BiCl}_3$	<sup>[6][8]</sup>
Molar Mass	315.34 g/mol	<sup>[6]</sup>
Appearance	Hygroscopic white to yellow crystals	<sup>[6]</sup>
Density	4.75 g/cm <sup>3</sup>	<sup>[6]</sup>
Melting Point	227-232 °C (500-505 K)	<sup>[2][6]</sup>
Boiling Point	447 °C (720 K)	<sup>[2][6]</sup>
Solubility	Soluble in methanol, diethyl ether, acetone. Hydrolyzes in water.	<sup>[6]</sup>
Crystal Structure	Cubic	<sup>[6]</sup>
Gas Phase Cl–Bi–Cl Angle	97.5°	<sup>[6][8]</sup>
Gas Phase Bi–Cl Bond Length	242 pm	<sup>[6][8]</sup>
Solid State Bi–Cl Bond Lengths	3 near neighbors at 250 pm, 2 at 324 pm, 3 at 336 pm (mean)	<sup>[6]</sup>

## Experimental Protocols for Synthesis

Several methods have been developed for the synthesis of **bismuth trichloride**, ranging from direct elemental reaction to displacement from other bismuth salts. The choice of method often depends on the desired purity, scale, and available starting materials.

### Direct Synthesis from Elements (Chlorination of Molten Bismuth)

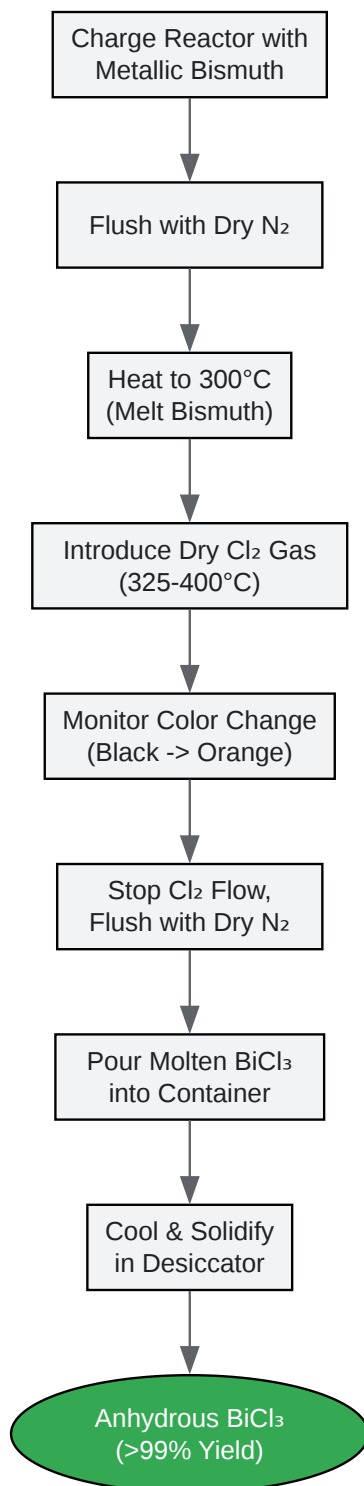
This method produces high-purity, anhydrous **bismuth trichloride** with yields often exceeding 99%.<sup>[7][9]</sup> It takes advantage of the exothermic reaction between molten bismuth and dry chlorine gas. The presence of **bismuth trichloride** itself helps to facilitate the reaction by dissolving the chlorine gas.<sup>[7][9]</sup>

#### Experimental Protocol:

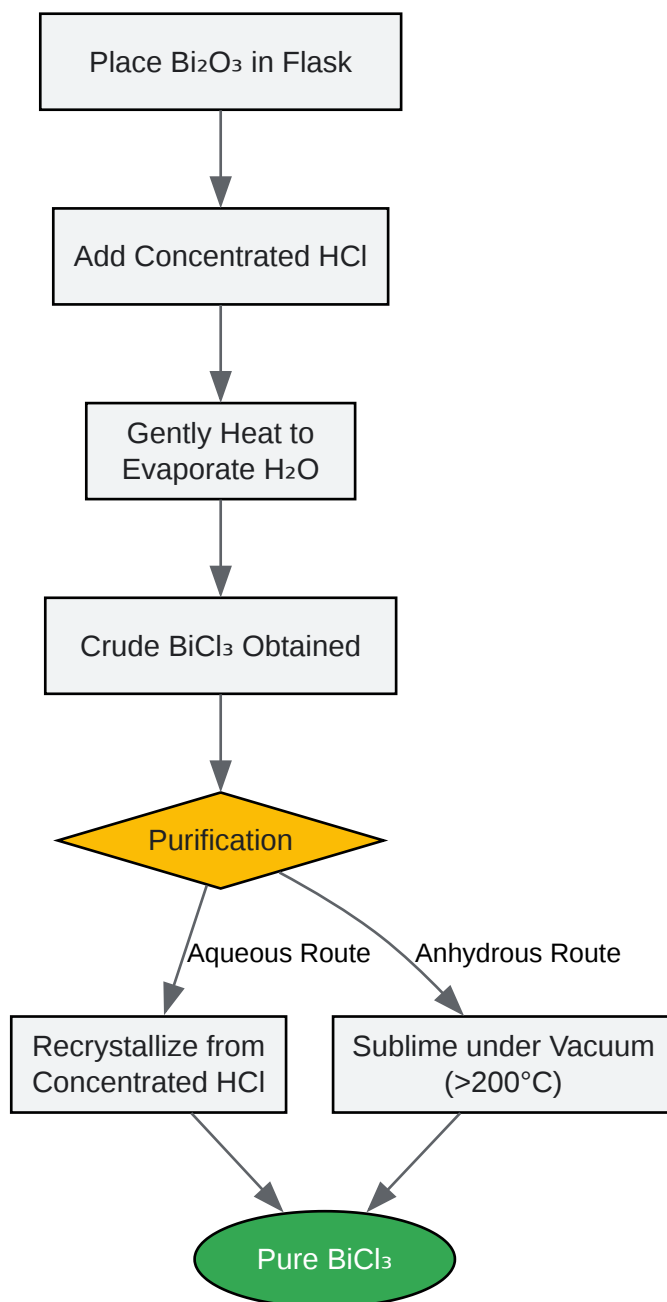
- **Apparatus Setup:** A cylindrical glass reaction vessel equipped with a removable cover containing ports for a thermocouple, a gas inlet tube, and a gas outlet is required. The gas outlet should be connected to a scrubbing system to neutralize excess chlorine.
- **Charging the Reactor:** Place 1400 g of metallic bismuth into the reactor.
- **Inerting:** Secure the cover and flush the reactor thoroughly with dry nitrogen gas to remove air and moisture.
- **Melting:** Heat the reactor to 300 °C to melt the bismuth (Melting Point: 271 °C).
- **Chlorination:** Introduce a steady stream of dry chlorine gas through the gas inlet tube into the molten bismuth. The reaction is exothermic, and the temperature should be maintained between 325 °C and 400 °C, below the boiling point of  $\text{BiCl}_3$ .<sup>[10]</sup>
- **Monitoring:** The reaction mixture will initially appear as a black liquid, characteristic of bismuth dissolved in **bismuth trichloride**.<sup>[9]</sup> The completion of the reaction is indicated by a distinct color change to a clear, orange liquid, which is the color of pure molten  $\text{BiCl}_3$ .<sup>[9][10]</sup> This typically takes several hours.

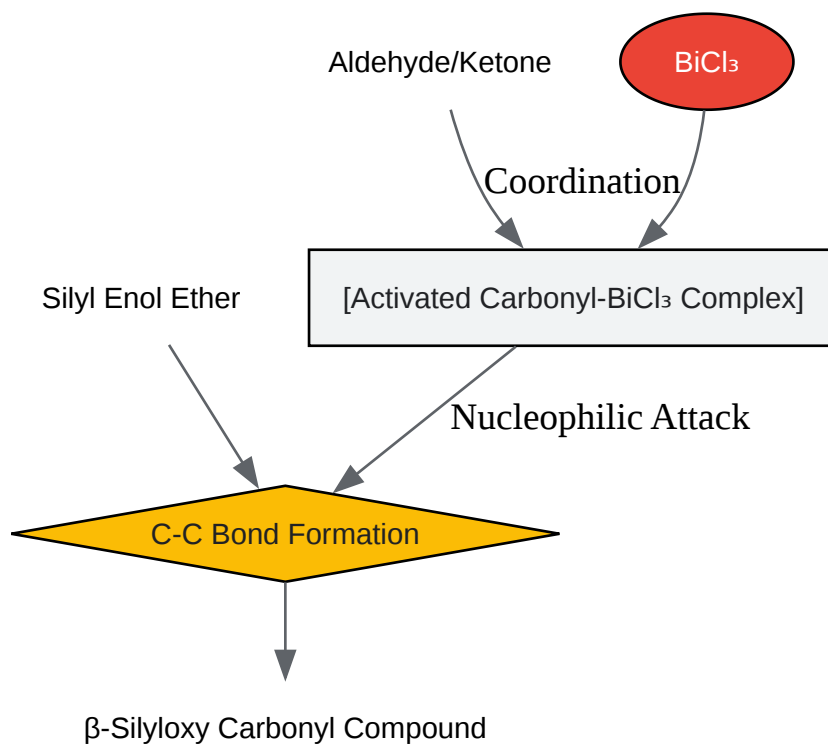
- Completion and Recovery: Once the color change is observed, stop the chlorine flow and flush the reactor with dry nitrogen gas to remove any residual chlorine.[9]
- Solidification: Pour the molten **bismuth trichloride** from the reactor at ~300 °C into a suitable container and transfer it to a desiccator to cool and solidify into a crystalline mass.[9]  
The yield is typically around 99.8%.[9]

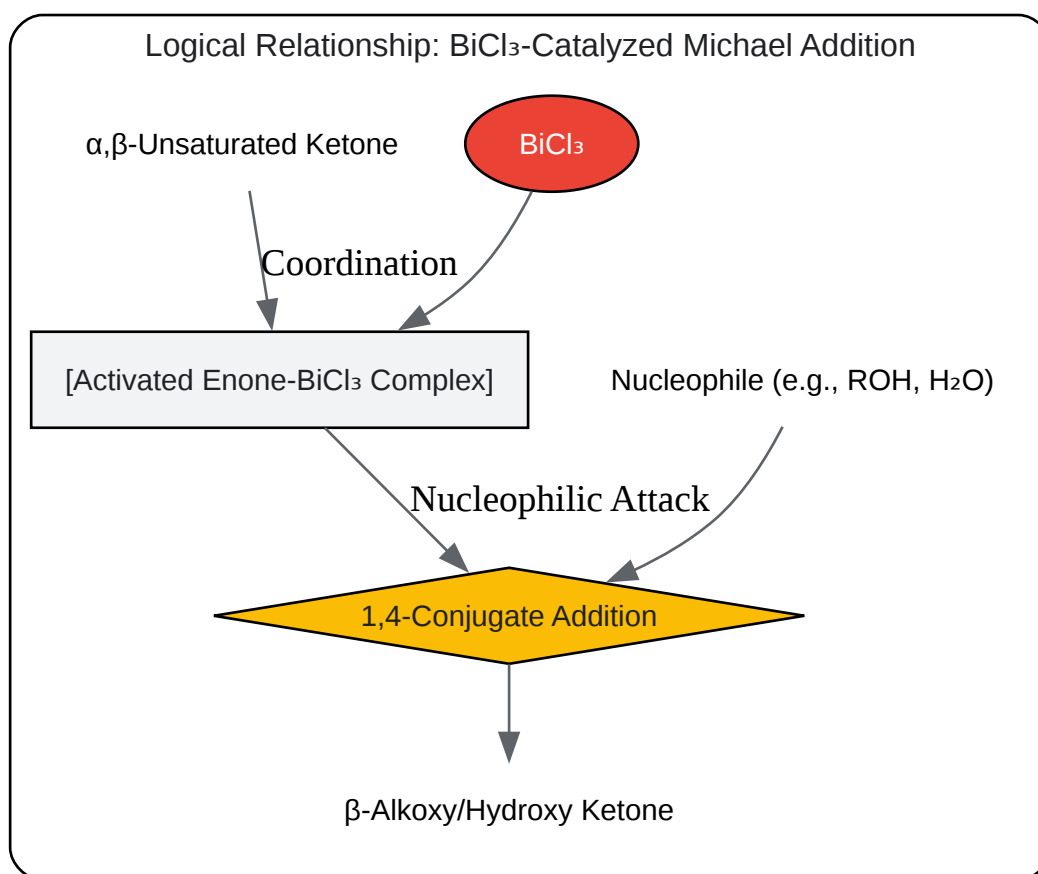
## Experimental Workflow: Direct Chlorination of Bismuth



## Experimental Workflow: Synthesis from Bismuth(III) Oxide



Logical Relationship:  $\text{BiCl}_3$ -Catalyzed Mukaiyama Aldol Reaction



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bismuth | Properties, Uses, Symbol, & Facts | Britannica [britannica.com]
- 2. Bismuth - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 3. Serious Bismuth | Element Bismuth | Bismuth Metal | ChemTalk [chemistrytalk.org]
- 4. Bismuth: History and industry development-Metalpedia [metalpedia.asianmetal.com]
- 5. livescience.com [livescience.com]



- 6. Bismuth chloride - Wikipedia [en.wikipedia.org]
- 7. grokipedia.com [grokipedia.com]
- 8. testbook.com [testbook.com]
- 9. US4222998A - Production of bismuth trichloride - Google Patents [patents.google.com]
- 10. CA1103893A - Process for making anhydrous bismuth trichloride - Google Patents [patents.google.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Bismuth Trichloride: Discovery, History, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206620#discovery-and-history-of-bismuth-trichloride]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)